

Application Notes & Protocols for Evaluating Kresoxim-methyl Efficacy in Field Trials

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Compound of Interest

Compound Name: Kresoxim-Methyl

Cat. No.: B3119233

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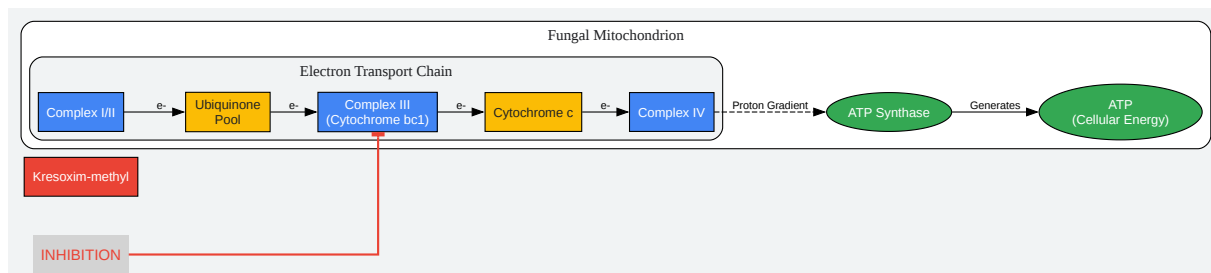
Introduction

Kresoxim-methyl is a broad-spectrum, systemic strobilurin fungicide widely used in agriculture.[1][2] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by blocking electron transport, which ultimately prevents the formation of ATP, a molecule essential for fungal metabolic processes.[3][4] This mechanism provides protective, curative, eradicated, and long-lasting residual activity against a wide range of plant pathogenic fungi, including those in the Ascomycetes, Basidiomycetes, and Oomycetes classes.[1][4][5]

Objective: This document provides a detailed framework and standardized protocols for designing and executing field trials to rigorously evaluate the efficacy of **Kresoxim-methyl** formulations against key plant pathogens. The focus is on ensuring robust, reproducible, and statistically significant data suitable for research, development, and regulatory purposes.

Signaling Pathway: Mode of Action of Kresoxim-methyl

Kresoxim-methyl targets the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) within the mitochondrial respiratory chain of fungal cells.[2][5] This binding action obstructs the electron transfer from ubiquinol to cytochrome c, halting the production of ATP and leading to fungal cell death.



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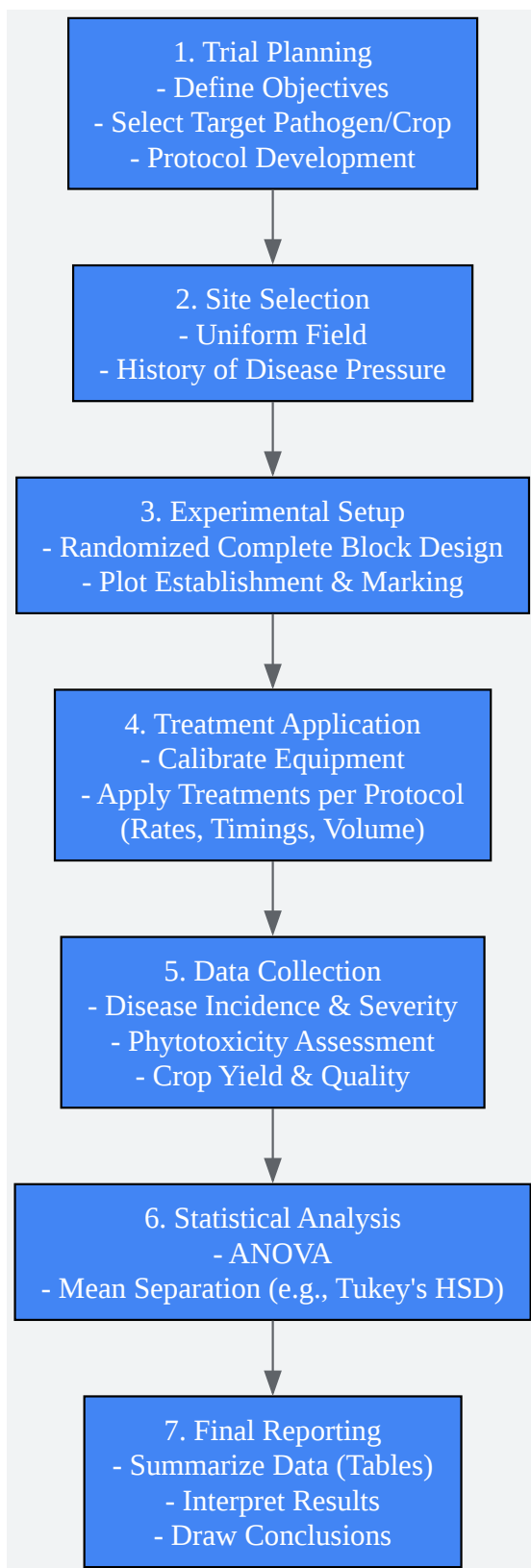
Caption: Mode of action of **Kresoxim-methyl** in the fungal respiratory chain.

Field Trial Design and Methodology

A robust experimental design is critical for obtaining reliable efficacy data. The Randomized Complete Block Design (RCBD) is highly recommended to minimize the effects of field variability.

Experimental Workflow

The overall process from planning to reporting follows a structured workflow to ensure all critical steps are properly executed.



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